

Stability of Vps34-IN-1 in stock solutions

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Compound of Interest

Compound Name: Vps34-IN-1

Cat. No.: B1194436

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Vps34-IN-1 Technical Support Center

This technical support guide provides detailed information on the stability, storage, and handling of **Vps34-IN-1** stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Vps34-IN-1** stock solutions?

A1: The most commonly recommended solvent for **Vps34-IN-1** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1][2] The solubility in DMSO is high, with various suppliers reporting concentrations ranging from 35 mg/mL to 85 mg/mL.[2][3][4][5] It is critical to use fresh, moisture-free DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[1][2] **Vps34-IN-1** is generally considered insoluble in water and ethanol.[1][5]

Q2: How should I store the **Vps34-IN-1** powder and its stock solution?

A2: Proper storage is crucial to maintain the integrity of **Vps34-IN-1**. For the solid (powder) form, storage at -20°C is recommended for long-term stability, which can be up to 3 years.[1][2][6] For stock solutions prepared in DMSO, it is best to aliquot the solution into single-use volumes to prevent repeated freeze-thaw cycles.[1][7] These aliquots should be stored at -80°C for up to 1 year or at -20°C for a shorter duration of 1 to 6 months.[1][2][6][7] Always refer to the certificate of analysis provided by your supplier for specific stability information.

Q3: How many freeze-thaw cycles can a **Vps34-IN-1** stock solution tolerate?

A3: It is strongly recommended to avoid repeated freeze-thaw cycles.^{[1][2]} The best practice is to prepare single-use aliquots of your stock solution immediately after preparation.^[7] This minimizes the risk of compound degradation or precipitation due to temperature fluctuations, ensuring more consistent experimental results.

Q4: What are the signs of degradation or instability in my stock solution?

A4: Visual inspection can often reveal signs of instability. Look for the appearance of precipitates or crystals in the solution, especially after thawing. A color change in the solution can also indicate degradation. If you observe any of these signs, or if you experience a noticeable decrease in the inhibitor's efficacy in your assays, it is advisable to prepare a fresh stock solution.

Q5: Can I use a stock solution that has been stored for longer than the recommended period?

A5: Using a solution beyond its recommended stability period is not advised. The potency of the inhibitor may be compromised, leading to inaccurate and unreliable experimental data. For critical experiments, always use a freshly prepared stock solution or one that is well within its documented stability window.

Stability and Solubility Data Summary

The following table summarizes the storage and solubility information for **Vps34-IN-1**.

Form	Solvent	Storage Temperature	Guaranteed Stability	Solubility
Powder	N/A	-20°C	≥ 3 years ^{[1][2][6]}	N/A
4°C	~2 years ^{[6][8]}			
Stock Solution	DMSO	-80°C	1 year ^{[1][2][6][7]}	≥ 35 mg/mL ^{[3][4]}
-20°C	1 to 6 months ^{[1][2][6][7][8]}			

Note: Solubility and stability can vary slightly between batches and manufacturers. Always consult the product-specific datasheet.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Precipitate observed in stock solution upon thawing.	1. Solution concentration is too high (supersaturated). 2. Improper storage or repeated freeze-thaw cycles. 3. Low-quality or hydrated DMSO was used.	1. Gently warm the vial to 37°C and vortex to redissolve. If precipitation persists, the solution may be supersaturated. 2. Prepare fresh stock solution and ensure it is aliquoted for single use. 3. Always use fresh, anhydrous, high-purity DMSO for preparing stock solutions. [1] [2]
Inconsistent or reduced inhibitor activity in experiments.	1. Degradation of Vps34-IN-1 in the stock solution. 2. Inaccurate initial concentration of the stock solution. 3. Adsorption of the compound to plastic tubes or tips.	1. Prepare a fresh stock solution from the powder. 2. Ensure the compound was fully dissolved and accurately weighed. 3. Use low-adhesion polypropylene labware.
Difficulty dissolving the Vps34-IN-1 powder.	1. Use of improper solvent. 2. Low-quality or hydrated solvent. 3. Insufficient mixing.	1. Ensure you are using anhydrous DMSO. 2. Use a fresh, unopened bottle of anhydrous DMSO. 3. Vortexing or brief sonication can aid in dissolution. For in vivo formulations, gentle heating may also be applied. [7]

Experimental Protocols

Protocol: Preparation of a 10 mM Vps34-IN-1 Stock Solution in DMSO

Materials:

- **Vps34-IN-1** powder (Molecular Weight: 425.91 g/mol)
- Anhydrous, high-purity DMSO
- Sterile, low-adhesion polypropylene microcentrifuge tubes
- Calibrated balance and micropipettes

Procedure:

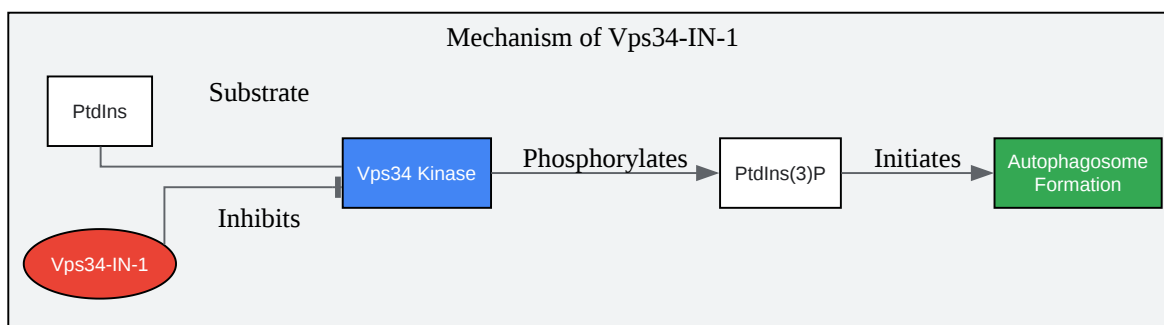
- **Equilibration:** Allow the vial of **Vps34-IN-1** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh a desired amount of the powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.26 mg of **Vps34-IN-1**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For 4.26 mg, add 1 mL of DMSO to achieve a final concentration of 10 mM.
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Brief sonication in a water bath can be used to facilitate dissolution if necessary. Visually inspect the solution against a light source to ensure no solid particles remain.
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots (e.g., 10-20 μ L) in sterile, low-adhesion polypropylene tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (1-6 months).[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)

Visualizations

Signaling Pathway and Experimental Workflow

Vps34 is a class III phosphoinositide 3-kinase (PI3K) that plays a central role in the initiation of autophagy.[\[9\]](#) It phosphorylates phosphatidylinositol (PtdIns) to generate phosphatidylinositol 3-phosphate (PtdIns(3)P) on endosomal and lysosomal membranes.[\[10\]](#) This PtdIns(3)P acts as a docking site for effector proteins that are essential for the formation of the autophagosome.

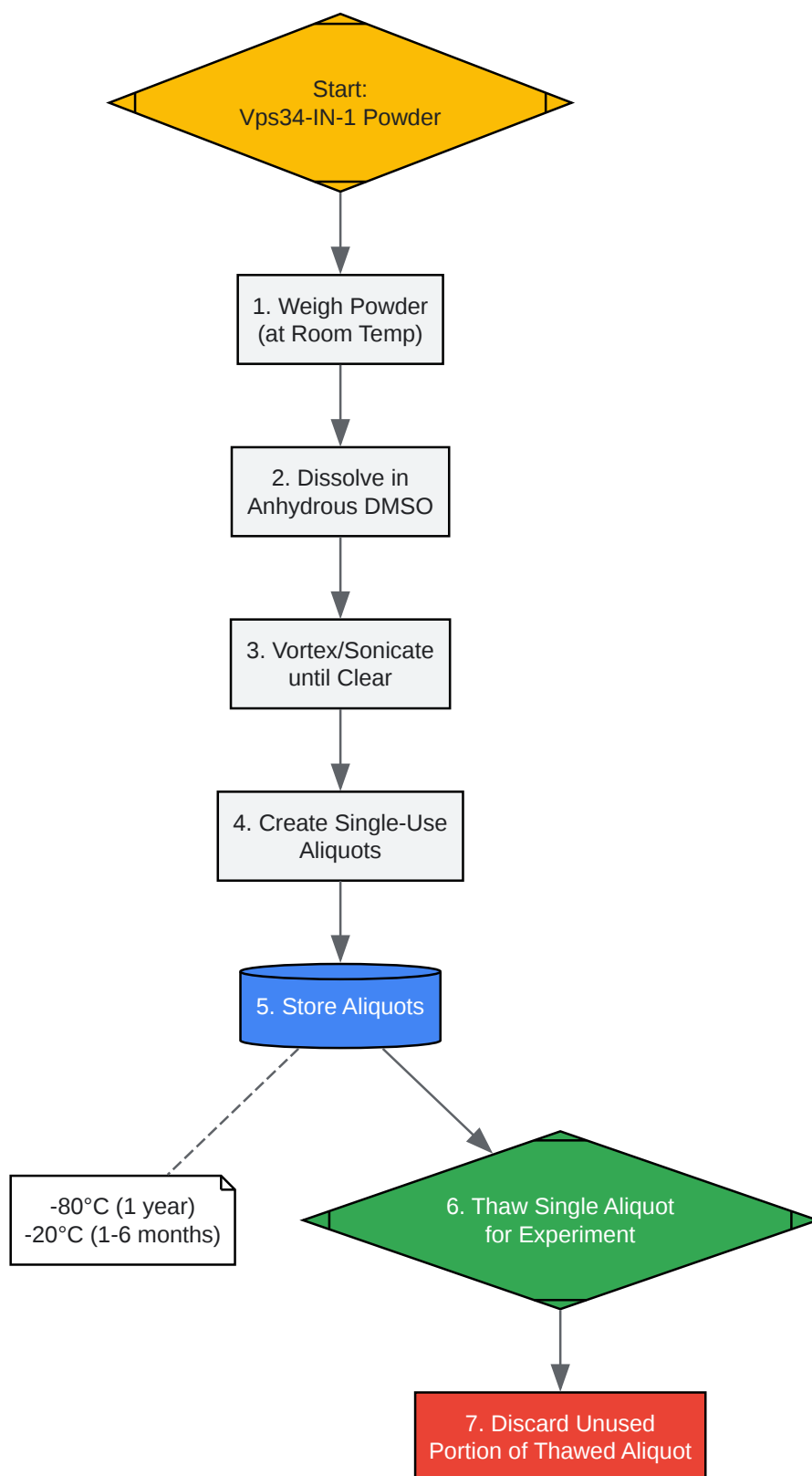
Vps34-IN-1 selectively inhibits the kinase activity of Vps34, thereby blocking the autophagic process at its initiation step.[2][3][7]



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Caption: **Vps34-IN-1** inhibits the Vps34 kinase, blocking PtdIns(3)P production and autophagy.

The following workflow illustrates the recommended procedure for handling **Vps34-IN-1** from powder to experimental use, emphasizing the steps crucial for maintaining its stability.



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